

Essential Safety and Logistical Information for Handling AC708 (Quizartinib)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC708

Cat. No.: B1574551

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **AC708**, also known as Quizartinib. The information is compiled from safety data sheets (SDS) to ensure the safe handling, use, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

AC708 (Quizartinib) is a potent FMS-like tyrosine kinase 3 (FLT3) inhibitor. It is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] Prolonged or repeated exposure may cause damage to organs, specifically the bone marrow and lymphoid system.[2]

The following personal protective equipment is mandatory when handling **AC708**:

PPE Category	Item	Specification
Hand Protection	Protective Gloves	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety Glasses/Goggles	Safety glasses with side-shields or goggles are required.[1][3]
Skin and Body	Protective Clothing	A lab coat or other impervious clothing should be worn.[1]
Respiratory	Respirator/Dust Mask	A suitable respirator or dust mask should be used, especially when handling the powder form.[1][2][3]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedures is essential to minimize exposure and ensure a safe working environment.

- Preparation:
 - Ensure a well-ventilated area, such as a chemical fume hood, is used for all handling procedures.[1]
 - Confirm that a safety shower and eyewash station are readily accessible.[1]
 - Assemble all necessary PPE and ensure it is in good condition.
- Handling the Compound:
 - Avoid breathing dust or fumes.[1][2]
 - Do not eat, drink, or smoke in the area where **AC708** is being handled.[1]

- Wash hands thoroughly with soap and water after handling and before leaving the work area.^{[1][3]}
- Keep the container tightly sealed when not in use.
- In Case of Exposure:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.^[3]
 - Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.^[1] If irritation persists, seek medical advice.^[3]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.^{[1][3]} Seek immediate medical attention.
 - Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.^[3]

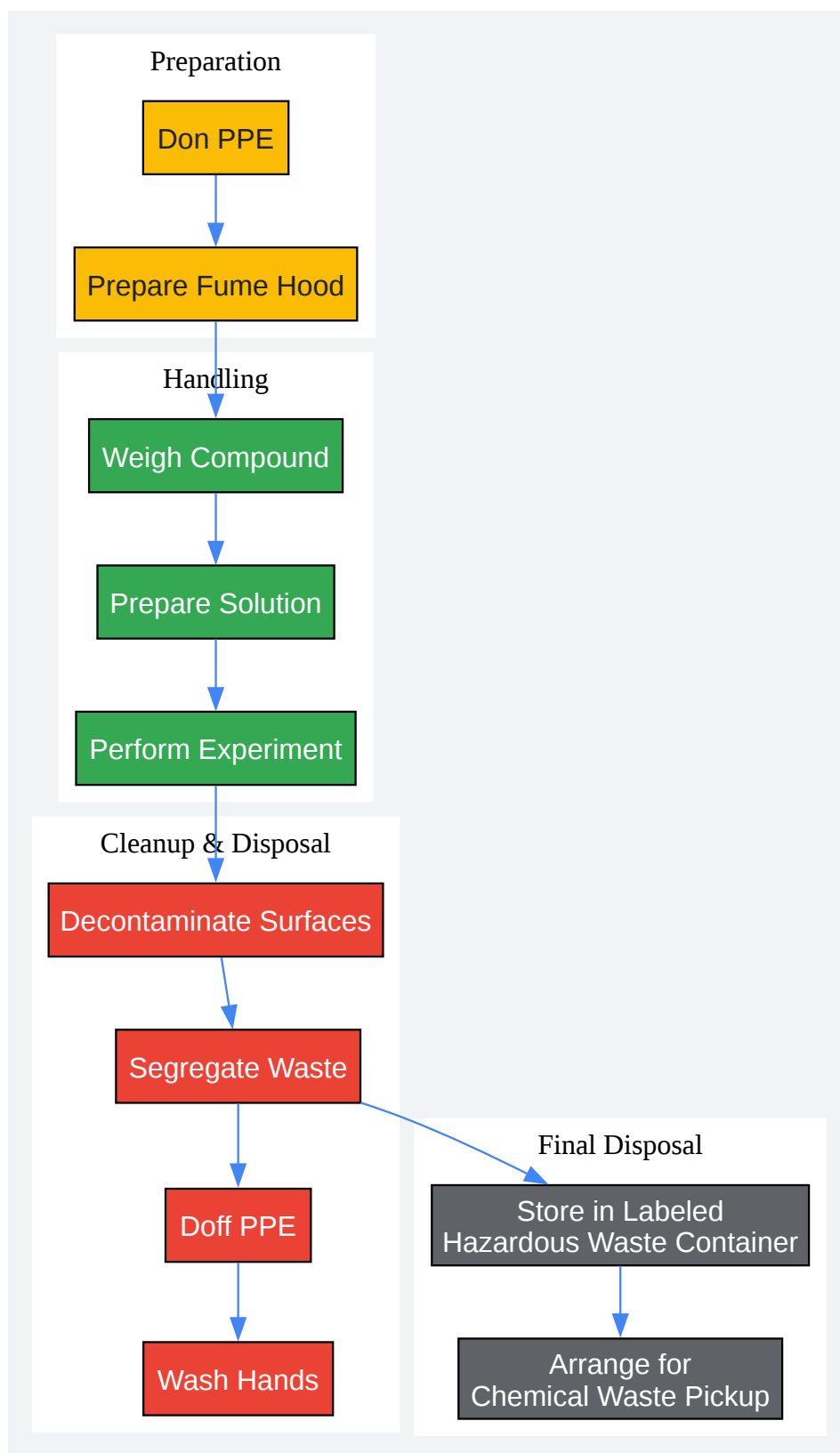
Disposal Plan

All waste containing **AC708** must be treated as hazardous waste.

- Waste Collection: Collect all waste materials (e.g., contaminated gloves, wipes, empty containers) in a designated, labeled hazardous waste container.
- Disposal: Dispose of the waste in accordance with all applicable federal, state, and local regulations.^[3] Do not allow the substance to enter drains or watercourses.

Experimental Workflow for Handling AC708

The following diagram outlines the standard workflow for handling **AC708** in a laboratory setting.



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